

Application Notes and Protocols for M1001

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Compound of Interest

Compound Name: M1001

Cat. No.: B15576307

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and disposal of **M1001**, a small molecule agonist of Hypoxia-Inducible Factor-2 α (HIF-2 α). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of experimental results.

Compound Information

- Chemical Name: 3-((2-(pyrrolidin-1-yl)phenyl)amino)benzo[d]isothiazole 1,1-dioxide
- Biological Target: Hypoxia-Inducible Factor-2 α (HIF-2 α)
- Mechanism of Action: **M1001** is an agonist that binds to the PAS-B domain of the HIF-2 α subunit, stabilizing it and promoting its downstream signaling activity.[\[1\]](#)

Hazard Identification and Safety Data

M1001 is a chemical compound that requires careful handling. The following table summarizes its known hazards based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[2\]](#) A substance-specific Safety Data Sheet (SDS) should always be consulted for comprehensive safety information.

Table 1: GHS Hazard Classification for **M1001**^[2]

GHS Classification	Hazard Statement	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.
Skin Irritation (Category 2)	H315	Causes skin irritation.
Eye Irritation (Category 2A)	H319	Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335	May cause respiratory irritation.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₂ S
Molecular Weight	379.48 g/mol
Appearance	Solid powder
Solubility	Data not available. Presumed soluble in DMSO for stock solutions.
Stability	Data not available. Store under desiccating conditions.
LD50/LC50	Data not available.

Safe Handling and Storage Protocols

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **M1001**. This includes:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield

- A laboratory coat

Engineering Controls

- All work with solid **M1001** and concentrated stock solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An enclosed balance should be used for weighing the powdered compound.

Storage

- Store **M1001** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials.
- For long-term storage of the solid compound, -20°C is recommended.
- Stock solutions in DMSO should be aliquoted and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **M1001** in Dimethyl Sulfoxide (DMSO).

Materials:

- **M1001** solid powder
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of **M1001** to reach room temperature before opening to prevent moisture condensation.
- **Weighing:** In a chemical fume hood, accurately weigh the desired amount of **M1001** powder. For 1 mL of a 10 mM stock solution, weigh 3.795 mg of **M1001**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **M1001** powder. For a 10 mM solution with 3.795 mg of **M1001**, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store at -20°C or -80°C.

Use in Cell-Based Assays

This protocol provides a general guideline for treating cells with **M1001**.

Procedure:

- **Prepare Working Solution:** On the day of the experiment, thaw an aliquot of the **M1001** DMSO stock solution. Prepare a working solution by diluting the stock solution in the appropriate cell culture medium. It is recommended to perform a serial dilution to reach the final desired concentration.
- **Vehicle Control:** Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the **M1001**-treated samples. The final DMSO concentration in cell culture should typically be kept below 0.5% to avoid cytotoxicity.
- **Cell Treatment:** Add the **M1001** working solution to your cells and incubate for the desired time period.
- **Immediate Use:** Prepare working solutions fresh for each experiment and use them immediately.

Disposal Protocol

Proper disposal of **M1001** and contaminated materials is mandatory to ensure environmental health and safety.

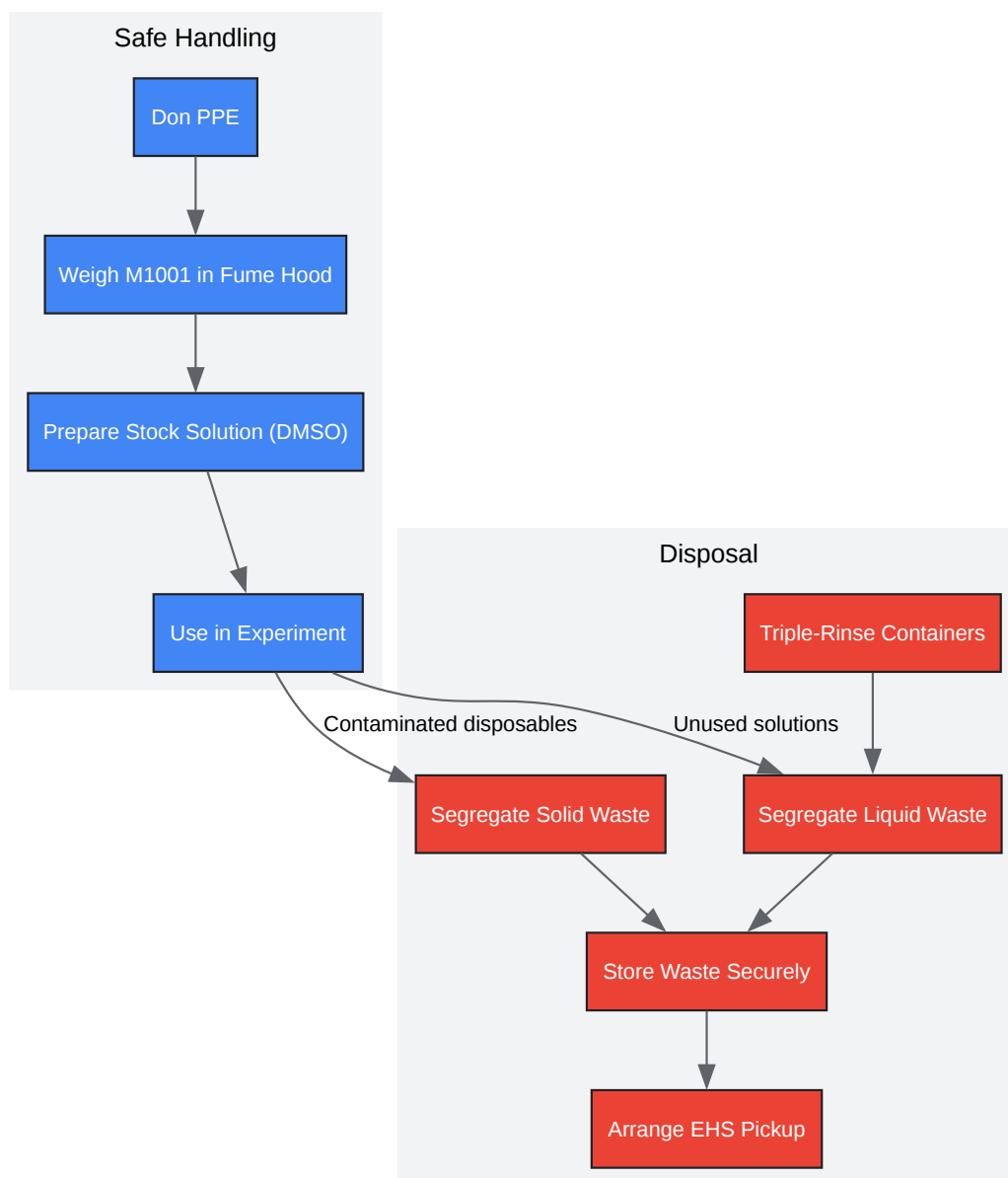
Procedure:

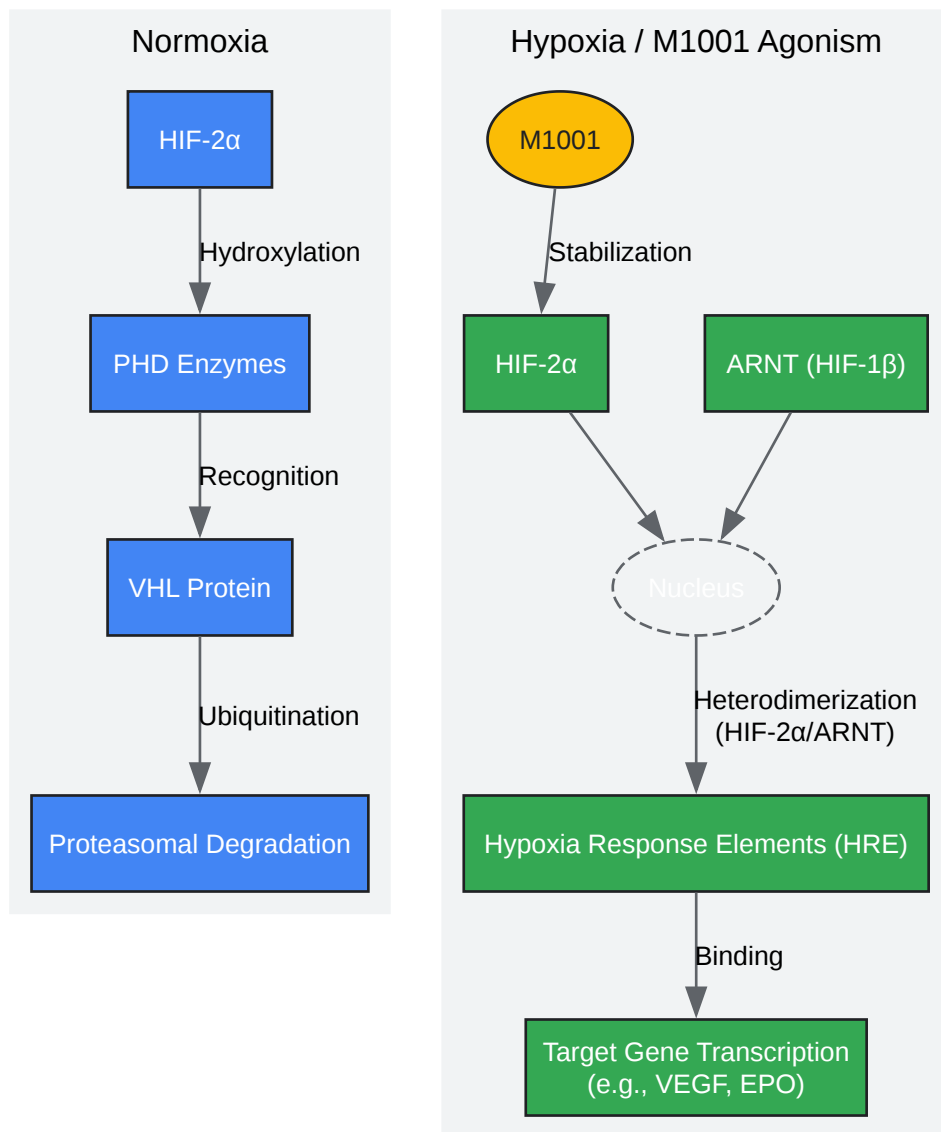
- Personal Protective Equipment (PPE): Wear appropriate PPE as described in section 3.1.
- Waste Segregation:
 - Solid Waste: Collect all solid **M1001** waste, including residual powder and contaminated items (e.g., weigh boats, pipette tips), in a dedicated, sealed, and clearly labeled hazardous waste container.[\[2\]](#)
 - Liquid Waste: Collect all liquid waste containing **M1001**, including unused stock and working solutions, in a designated hazardous liquid waste container compatible with the solvent.[\[2\]](#)
- Empty Containers: Triple-rinse empty **M1001** containers with a suitable solvent. Collect the rinsate as hazardous liquid waste. Deface the label on the empty container before disposing of it according to your institution's guidelines.[\[2\]](#)
- Storage of Waste: Store sealed hazardous waste containers in a designated and secure satellite accumulation area.[\[2\]](#)
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not dispose of **M1001** down the drain or in regular trash.[\[2\]](#)
- Decontamination: Thoroughly decontaminate all surfaces and equipment that came into contact with **M1001** using an appropriate solvent and cleaning agents. Dispose of all cleaning materials as hazardous waste.[\[2\]](#)

Visualizations

M1001 Handling and Disposal Workflow

M1001 Handling and Disposal Workflow



Simplified HIF-2 α Signaling Pathway

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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